

Technical Guide: Physicochemical and Biological Profile of 4-Bromothiophene-2-carboxamide

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Compound of Interest

Compound Name: 4-Bromothiophene-2-carboxamide

Cat. No.: B1338063

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **4-Bromothiophene-2-carboxamide**, alongside a discussion of its potential biological relevance based on the activities of structurally related compounds. Detailed experimental protocols for the determination of its physical properties and a general synthetic workflow are also presented.

Core Physical Properties

The physical characteristics of a compound are critical for its handling, formulation, and development as a potential therapeutic agent. The melting and boiling points of **4-Bromothiophene-2-carboxamide** are summarized below.

| Physical Property | Value |
|-------------------|----------------------|
| Melting Point | 141-145 °C |
| Boiling Point | 308.5 °C at 760 mmHg |

Experimental Protocols

Determination of Melting Point

The melting point of **4-Bromothiophene-2-carboxamide** can be determined using a standard capillary melting point apparatus.

Protocol:

- A small, finely powdered sample of **4-Bromothiophene-2-carboxamide** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a steady rate of 10-20 °C per minute for an initial approximate determination.
- Once the approximate melting range is known, the measurement is repeated with a fresh sample, heating rapidly to about 15-20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C per minute to allow for accurate determination.
- The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied.

Determination of Boiling Point

The boiling point of **4-Bromothiophene-2-carboxamide** can be determined using a standard distillation method or a micro-boiling point apparatus, given a sufficient quantity of the substance.

Protocol (Distillation Method):

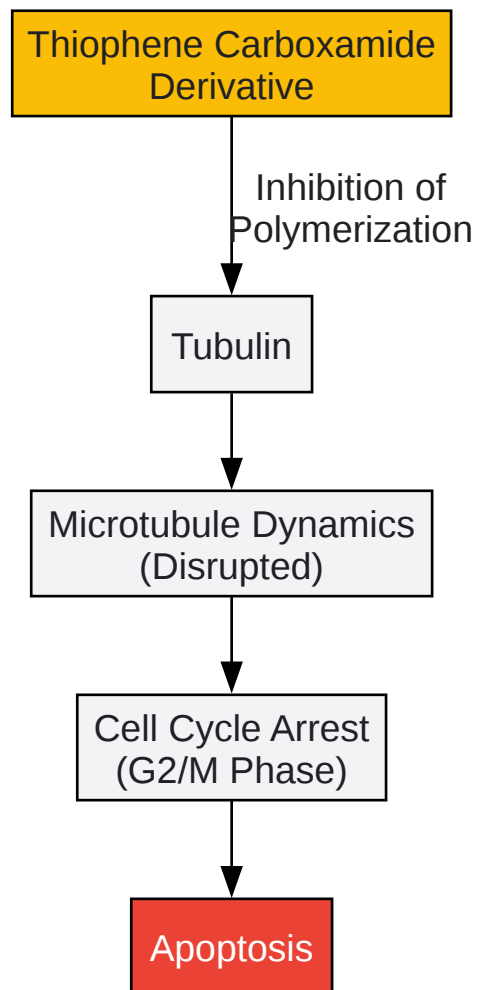
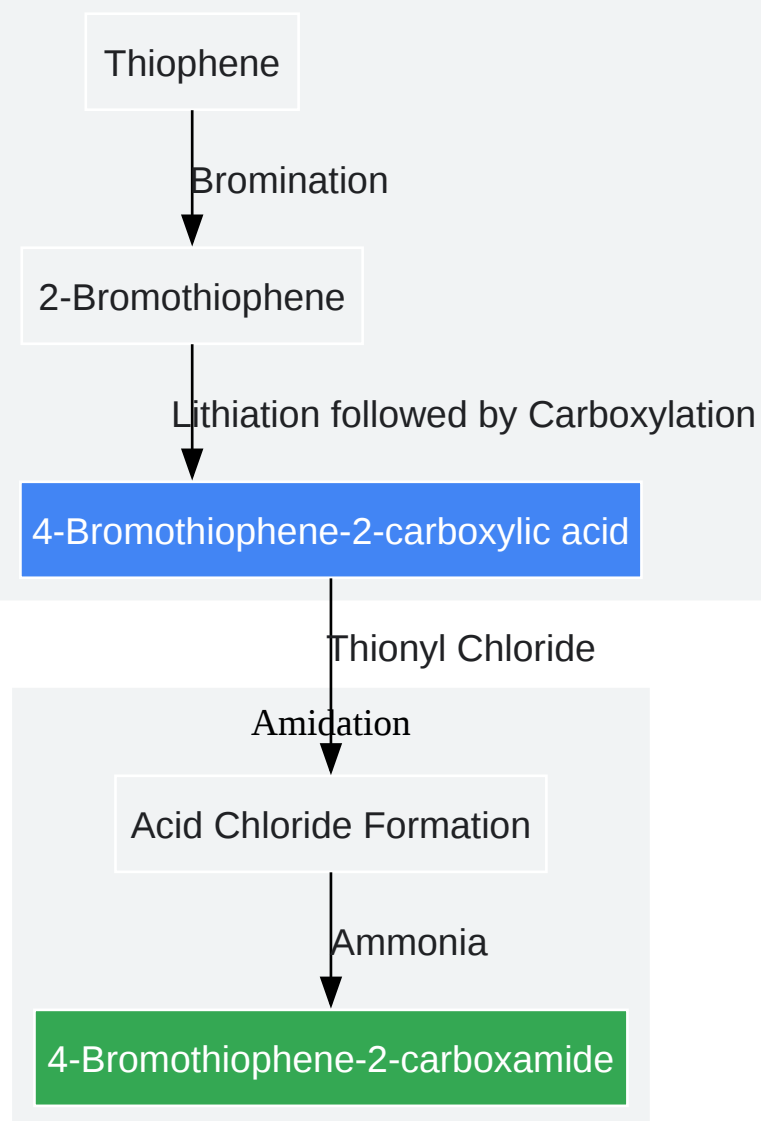
- A sample of **4-Bromothiophene-2-carboxamide** is placed in a distillation flask.
- The flask is fitted with a condenser and a thermometer, with the thermometer bulb positioned just below the side arm of the flask to ensure it measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- The flask is heated gently.

- The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.
- If the determination is not performed at standard atmospheric pressure (760 mmHg), a pressure correction should be applied.

Synthesis Workflow

The synthesis of **4-Bromothiophene-2-carboxamide** can be achieved through the amidation of the corresponding carboxylic acid. The following diagram illustrates a general workflow for its preparation.

Synthesis of 4-Bromothiophene-2-carboxylic acid



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